

# Defining Complex Geometries in TRIPOLI-4®: Application Notes and Protocols

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This document provides detailed application notes and protocols for defining complex geometries within the **TRIPOLI-4®** Monte Carlo radiation transport code. It is intended for researchers, scientists, and professionals who require accurate 3D modeling of intricate structures for their simulations.

## Introduction to TRIPOLI-4® Geometry Definition

**TRIPOLI-4®** offers a versatile and powerful geometry package that allows for the precise modeling of complex three-dimensional structures. The code supports two primary modes of geometrical representation: a surface-based description and a combinatorial approach.[1] These can be used independently or in combination to create highly detailed models.[2] Additionally, **TRIPOLI-4®** can incorporate geometries from external sources, such as ROOT and Geant4, and provides tools to convert geometries from other radiation transport codes like MCNP.[2][3]

A key feature for modeling repetitive structures is the use of lattices and repeated networks, which simplifies the creation of geometries such as fuel pin arrays in a reactor core.[4][5] For applications in dosimetry and medical physics, **TRIPOLI-4®** has a specialized PHANTOM option for efficiently modeling voxel-based human phantoms.[6][7]

## Core Concepts in Geometry Definition

The fundamental building blocks of a **TRIPOLI-4®** geometry are volumes, which are defined by surfaces and combined using Boolean operators.

## Geometry Representation Modes

**TRIPOLI-4®** provides two main approaches for defining geometric models:

- **Combinatorial Geometry:** This method involves the use of predefined primitive shapes (e.g., spheres, cylinders, boxes) and Boolean operators (union, intersection, subtraction) to construct more complex objects.[4] This approach is often intuitive for building geometries from basic components.
- **Surface-Based Geometry:** In this mode, volumes are defined by the intersection of surfaces described by their mathematical equations. This allows for the creation of highly complex and irregular shapes that would be difficult to define with primitive solids alone.[1]

For many practical applications, a hybrid approach that combines both combinatorial and surface-based techniques offers the most flexibility and efficiency.

## Key Geometry Features



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## Experimental Protocols: Defining Complex Geometries

This section outlines the protocols for defining various types of complex geometries in a **TRIPOLI-4®** input file.

### Protocol for Combinatorial Geometry

- **Define Basic Volumes:** Start by defining the primitive shapes that will form the components of your geometry. Specify their dimensions and positions.
- **Combine Volumes with Boolean Operators:** Use operators such as UNION, INTERSECTION, and EXCEPT to combine the primitive volumes into more complex objects.
- **Assign Materials:** Associate each final volume with a defined material.
- **Define the Bounding Volume:** Enclose the entire geometry within a larger volume, often referred to as the "blackhole" or "graveyard," to terminate particles that leave the problem space.

### Protocol for Defining Lattices and Repeated Structures

- **Define the Unit Cell:** Create the fundamental geometric unit that will be repeated. This can be a simple pin-cell or a more complex assembly.

- Use the Lattice Operator: Employ the appropriate lattice definition keyword (e.g., RESC) to specify the dimensions, pitch, and arrangement of the unit cells in a 1D, 2D, or 3D array.
- Specify Fill Patterns: If the lattice is not uniform, define the pattern of different unit cells within the lattice structure. For reactor physics, this can be simplified using Python templates and map files.[2]
- Embed the Lattice: Place the defined lattice within the overall problem geometry.

## Protocol for Voxel-Based Geometries

- Prepare Voxel Data: Obtain the voxel data, typically from CT scans or phantom libraries like the ICRP 110 series. This data will define the material for each voxel in a 3D grid.
- Use the PHANTOM Keyword: In the **TRIPOLI-4®** input file, use the PHANTOM keyword to initiate the voxel geometry definition.
- Specify Phantom Parameters: Provide the necessary parameters, including the data file containing the voxel information, the dimensions of the voxel array, the size of each voxel, and the position of the phantom in the global coordinate system.[6][7]
- Associate Materials: Ensure that the material identifiers in the voxel data file correspond to the materials defined in the **TRIPOLI-4®** input.

## Visualization and Workflow

A critical step in defining complex geometries is visualization to ensure the model has been constructed correctly.

### Geometry Visualization Workflow

The following diagram illustrates the typical workflow for defining and verifying a complex geometry in **TRIPOLI-4®**.



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Workflow for defining and verifying complex geometries in **TRIPOLI-4®**.

**TRIPOLI-4®** is supported by a suite of graphical and algorithmic tools that facilitate the checking of geometry and input file errors.[10] The T4G visualization tool is essential for debugging complex geometries, allowing users to inspect 2D slices and 3D renderings of the model to identify any issues before running a full simulation.[11]

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- [To cite this document: BenchChem. \[Defining Complex Geometries in TRIPOLI-4®: Application Notes and Protocols\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1170413#defining-complex-geometries-in-tripoli-4\]](#)

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